

A Comparative Analysis of KYA1797K and Newer Generation Wnt/ β -Catenin Pathway Inhibitors

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Compound of Interest

Compound Name: KYA1797K

Cat. No.: B608405

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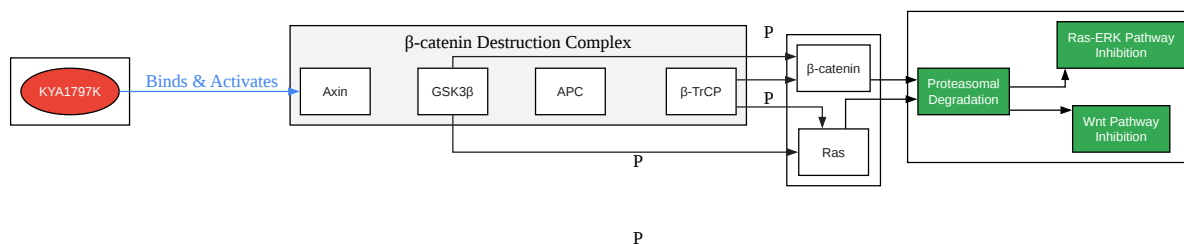
The Wnt/ β -catenin and Ras-ERK signaling pathways are fundamental cellular cascades that, when dysregulated, are major drivers in the initiation and progression of numerous cancers, including colorectal, breast, and lung cancers. **KYA1797K** has emerged as a significant small molecule inhibitor, uniquely targeting both of these pathways simultaneously. This guide provides an objective comparison of **KYA1797K**'s performance against other classes of Wnt/ β -catenin inhibitors, supported by experimental data, to inform future research and drug development strategies.

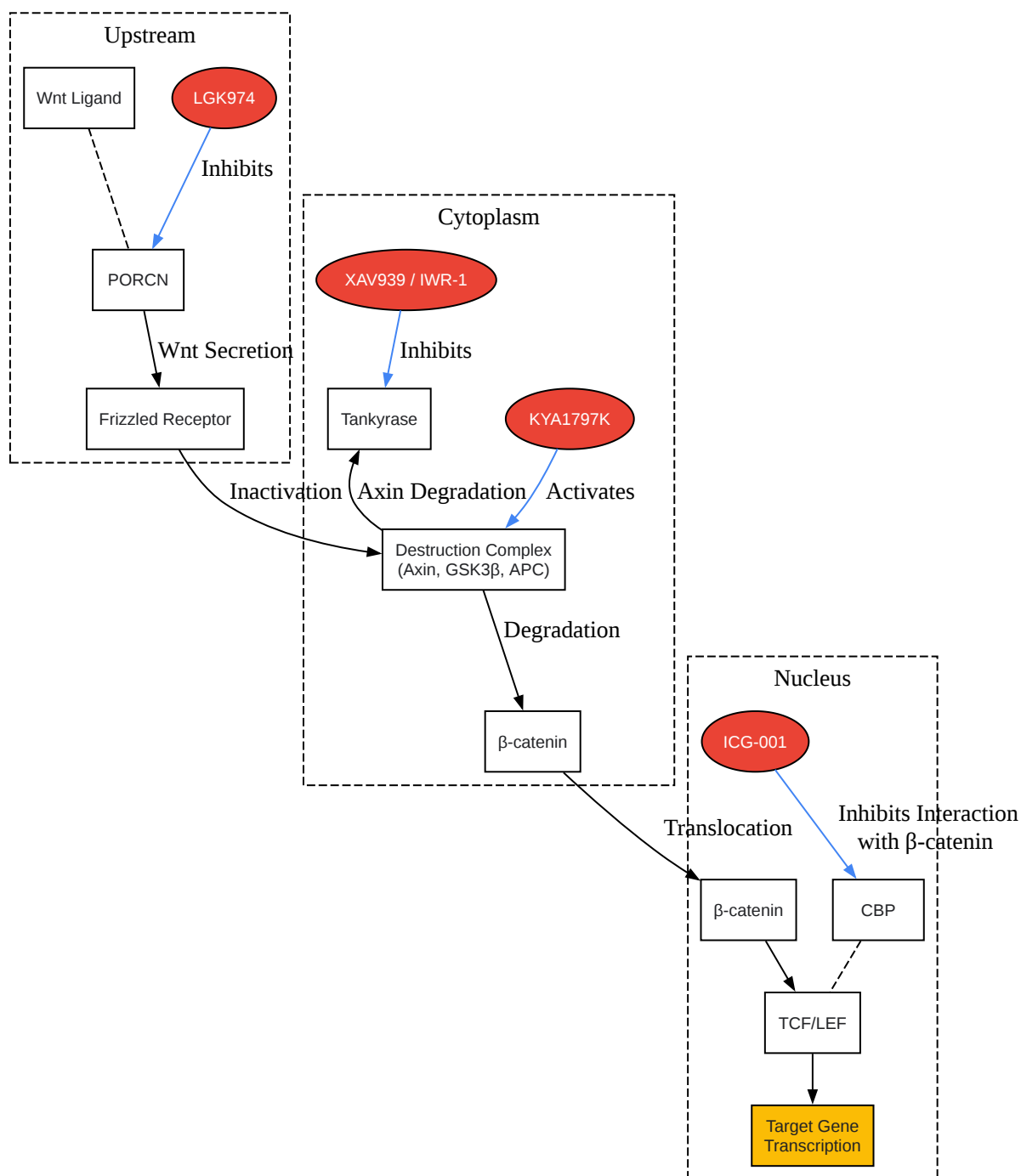
Mechanism of Action: KYA1797K's Dual-Targeting Approach

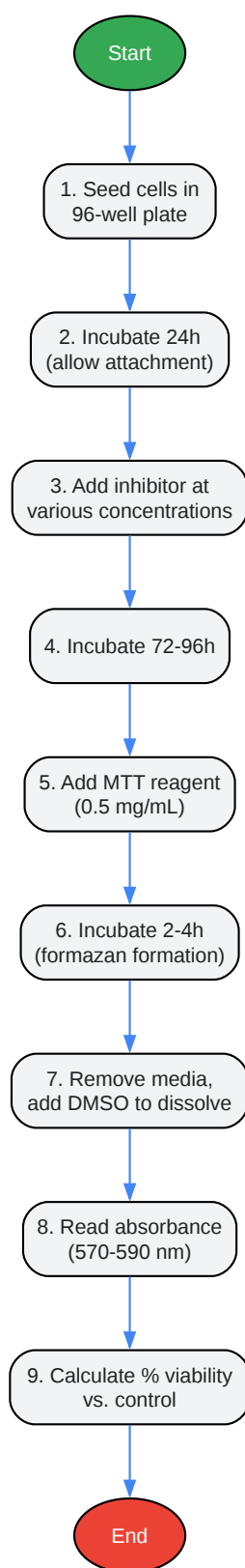
KYA1797K is a potent and selective inhibitor of Wnt/ β -catenin signaling with a reported IC₅₀ of 0.75 μ M in a TOPflash reporter assay.[1] Its primary mechanism involves directly binding to the regulator of G-protein signaling (RGS) domain of Axin, a key scaffolding protein.[2] This interaction stabilizes and enhances the formation of the β -catenin "destruction complex," which consists of Axin, Glycogen Synthase Kinase 3 β (GSK3 β), Adenomatous Polyposis Coli (APC), and β -transducin repeat-containing protein (β -TrCP).[1]

The enhanced activity of this complex, particularly GSK3 β , leads to the phosphorylation and subsequent ubiquitination-mediated proteasomal degradation of two critical oncoproteins: β -catenin and Ras.[3] By promoting the degradation of both proteins, **KYA1797K** effectively

downregulates the transcriptional activity of the Wnt pathway and simultaneously blocks the proliferative signals from the Ras-ERK pathway.[1][4]







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